

Personal protective equipment for handling 2-Acetamido-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Acetamido-5-fluoropyridine

Cat. No.: B564454

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Essential Safety and Handling Guide for 2-Acetamido-5-fluoropyridine

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Acetamido-5-fluoropyridine** is not readily available. The following guidance is based on the safety data of structurally similar compounds, such as 2-Amino-5-fluoropyridine and other pyridine derivatives. It is imperative to handle this compound with caution in a laboratory setting, assuming it may have hazardous properties.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Acetamido-5-fluoropyridine**. The following operational and disposal plans are designed to ensure the safe handling of this chemical from acquisition to disposal.

Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Acetamido-5-fluoropyridine**.

Property	Value
CAS Number	100304-88-9
Molecular Formula	C ₇ H ₇ FN ₂ O
Molecular Weight	154.14 g/mol
Boiling Point	319.9 °C at 760 mmHg
Flash Point	147.3 °C
Density	1.285 g/cm ³

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Acetamido-5-fluoropyridine** should be treated as a substance that is harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and eye irritation.[\[1\]](#)[\[2\]](#) A comprehensive personal protective equipment plan is therefore mandatory.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or chemical splash goggles. [1]	Nitrile or neoprene gloves (double-gloving recommended). [1]	Laboratory coat. [1]	N95/FFP2 respirator or higher, depending on the potential for dust generation.
Solution Preparation	Chemical splash goggles.[1]	Nitrile or neoprene gloves. [1]	Laboratory coat. [1]	Work should be conducted within a certified chemical fume hood.[1]
Conducting Reactions	Chemical splash goggles and face shield.[1]	Nitrile or neoprene gloves. [1]	Chemical-resistant laboratory coat or apron.[1]	All operations should be performed in a certified chemical fume hood.[1]
Handling Spills	Chemical splash goggles and face shield.[1]	Double-gloving with chemical-resistant gloves. [1]	Chemical-resistant suit or coveralls.[1]	Air-purifying respirator with organic vapor cartridges or a self-contained breathing apparatus (SCBA).
Waste Disposal	Chemical splash goggles.[1]	Nitrile or neoprene gloves. [1]	Laboratory coat. [1]	Handle in a well-ventilated area, preferably within a chemical fume hood.[1]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational before beginning any work.[\[3\]](#)
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[4\]](#)
- Prepare all necessary equipment and reagents before handling the compound.
- Designate a specific area within the fume hood for handling **2-Acetamido-5-fluoropyridine** to minimize contamination.

2. Weighing and Aliquoting:

- Perform all weighing and aliquoting of the solid compound within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust particles.
- Use anti-static tools and equipment to avoid dispersal of the powder.
- Close the container tightly after use.[\[3\]](#)

3. Solution Preparation:

- Slowly add the solid **2-Acetamido-5-fluoropyridine** to the solvent to avoid splashing.
- Keep the container closed when not in use to prevent the release of vapors.
- Ensure proper labeling of the solution with the chemical name, concentration, date, and hazard information.

4. Reaction and Experimental Use:

- Set up all reactions within a chemical fume hood.
- Use equipment that is in good condition and appropriate for the scale of the reaction.

- Continuously monitor the reaction for any unexpected changes.

5. Emergency Procedures:

- Skin Contact:** Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
- Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[5\]](#)
- Spills:** For small spills, use an absorbent material like sand or vermiculite to contain the spill. The contained material should then be transferred to a sealed, labeled container for disposal. For large spills, evacuate the area and contact emergency services.

Disposal Plan

Waste containing **2-Acetamido-5-fluoropyridine** is considered hazardous waste and must be disposed of according to institutional and governmental regulations.

1. Waste Segregation:

- Collect all waste containing **2-Acetamido-5-fluoropyridine**, including unused solid, solutions, and contaminated materials (e.g., gloves, paper towels, pipette tips), in a dedicated and clearly labeled hazardous waste container.
- As a halogenated organic compound, it should be segregated into the halogenated organic waste stream.

2. Container and Labeling:

- Use a compatible, leak-proof container for waste collection.

- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Acetamido-5-fluoropyridine**," and a description of the contents (e.g., "solid waste," "solution in methanol").

3. Storage:

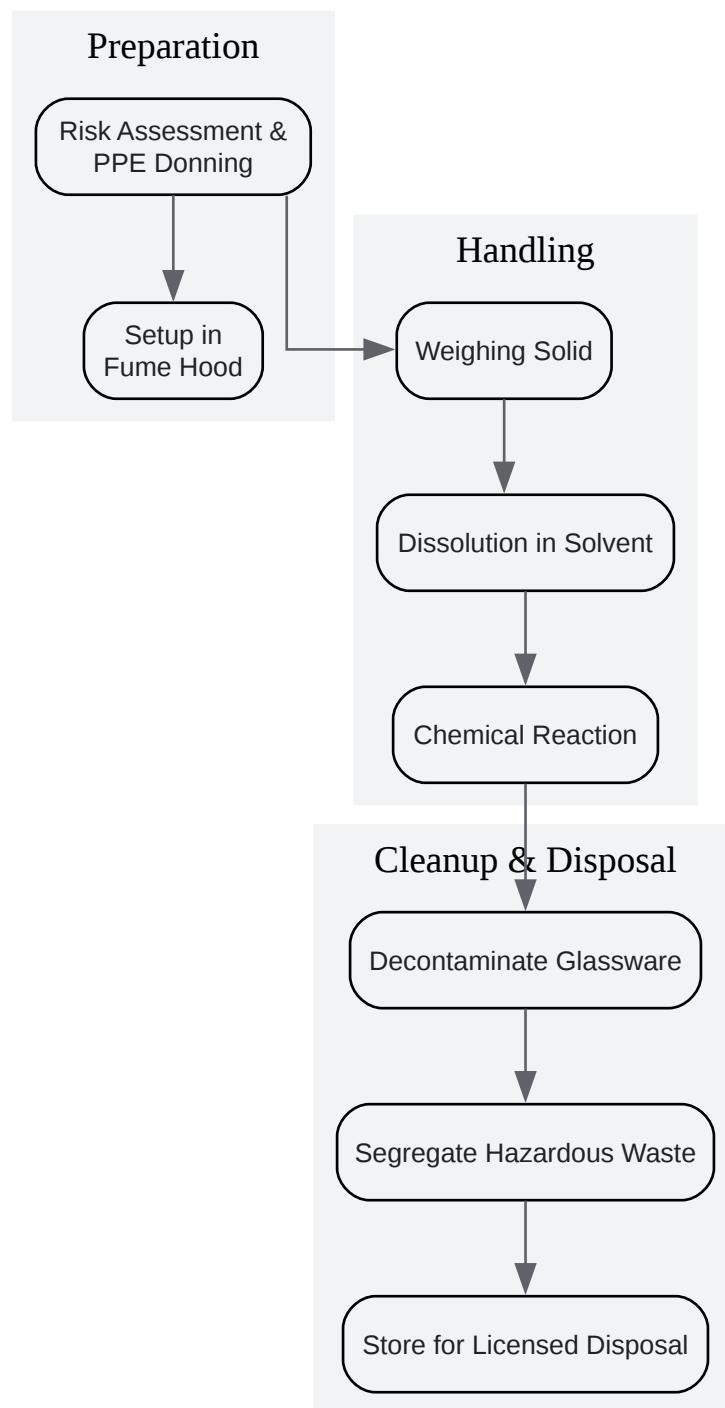
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep the container tightly sealed to prevent the release of vapors.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- Current practices for the disposal of waste pyridine often include rotary kiln incineration.[\[5\]](#)

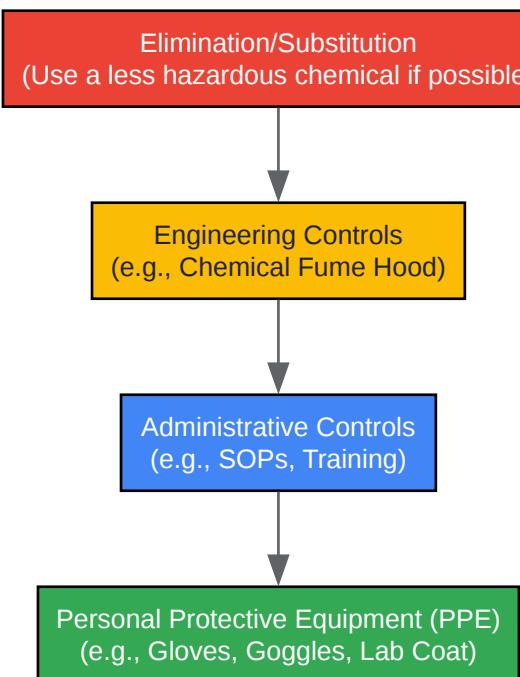
Visual Workflow and Safety Hierarchy

The following diagrams illustrate the safe handling workflow and the hierarchy of controls for working with **2-Acetamido-5-fluoropyridine**.



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Caption: A workflow for the safe handling of **2-Acetamido-5-fluoropyridine**.



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Caption: The hierarchy of controls for mitigating chemical hazards.

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